PF-06648671 supplier and ordering information

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Compound of Interest

Compound Name:	*PF-06648671*
Cat. No.:	*B15605415*

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Application Notes and Protocols: PF-06648671

For Researchers, Scientists, and Drug Development Professionals

I. Supplier and Ordering Information

PF-06648671 is a novel, orally active, and brain-penetrable γ-secretase modulator (GSM) that has been investigated for its potential in the treatment of Alzheimer's disease. It functions by selectively altering the cleavage of amyloid precursor protein (APP) to reduce the production of amyloid-beta (Aβ) peptides Aβ42 and Aβ40, while increasing the levels of shorter, less amyloidogenic peptides, Aβ37 and Aβ38.[1][2][3] Although its clinical development by Pfizer has been discontinued, **PF-06648671** remains a valuable tool for research into γ-secretase modulation and Alzheimer's disease pathology.[3]

For research purposes, **PF-06648671** can be obtained from various chemical suppliers. Below is a summary of ordering information from several vendors. Please note that pricing and availability are subject to change and it is recommended to inquire directly with the suppliers for the most current information.

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Supplier	Catalog Number	Purity	Available Quantities	Contact Information
MedchemExpress	HY-120789	>98%	1 mg, 5 mg, 10 mg, 50 mg, 100 mg	--INVALID-LINK--
ProbeChem	PC-61830	>98%	5 mg, 10 mg, 50 mg, 100 mg	--INVALID-LINK--
Xcess Biosciences	M14995	>98%	2 mg, 5 mg, 10 mg, 50 mg, 100 mg	--INVALID-LINK--
AOBIOUS	AOB12345	>98%	1 mg, 5 mg, 10 mg, 50 mg, 100 mg	--INVALID-LINK--
MOLNOVA	M12266	>98%	5 mg, 50 mg, 100 mg	--INVALID-LINK--

II. Quantitative Data

PF-06648671 has demonstrated potent and selective modulation of γ-secretase activity in both preclinical and clinical studies. The following tables summarize key quantitative data on its effects on Aβ peptide levels.

Table 1: In Vitro Activity of **PF-06648671**

Assay	Cell Line	Parameter	Value	Reference
γ-Secretase Modulation	CHO expressing APP	IC_{50} (Aβ42 reduction)	9.8 nM	[4]
γ-Secretase Modulation	Rat Brain	IC_{25} (Aβ42 reduction)	3.4 nM	
Notch Selectivity		IC_{50} (Notch cleavage)	>15.8 μM	

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Table 2: Summary of Pharmacodynamic Effects of **PF-06648671** on CSF Aβ Peptides in Healthy Adults (Phase I Studies)[1][5][6]

Aβ Peptide	Effect	Dose Range (Single Dose)	Dose Range (Multiple Dose, 14 days)	Key Findings
Aβ42	Decrease	Up to 360 mg	4 mg to 100 mg	Dose-dependent reduction.
Aβ40	Decrease	Up to 360 mg	4 mg to 100 mg	Dose-dependent reduction.
Aβ38	Increase	Up to 300 mg	4 mg to 100 mg	Concomitant increase with Aβ42/40 reduction.
Aβ37	Increase	Up to 300 mg	4 mg to 100 mg	Concomitant increase with Aβ42/40 reduction.
Total Aβ	No significant change	Up to 300 mg	4 mg to 100 mg	Did not alter the total pool of Aβ peptides.

III. Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the mechanism of action of **PF-06648671** and a typical experimental workflow for its evaluation.

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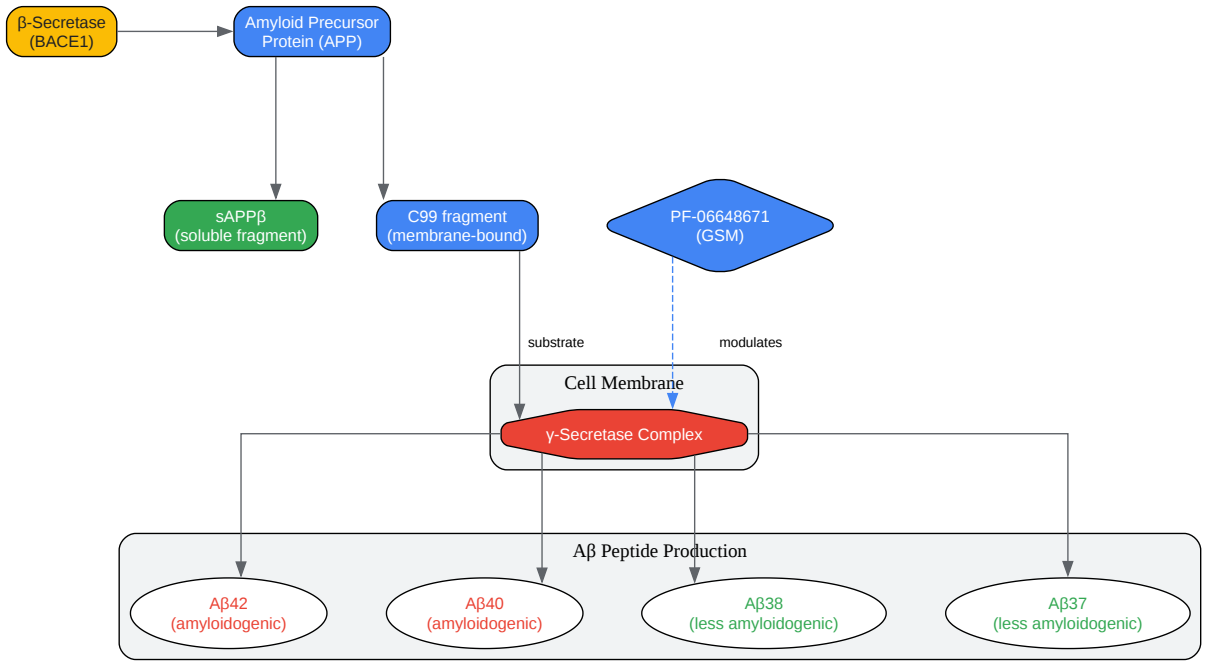

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Caption: γ-Secretase modulation by **PF-06648671** in APP processing.

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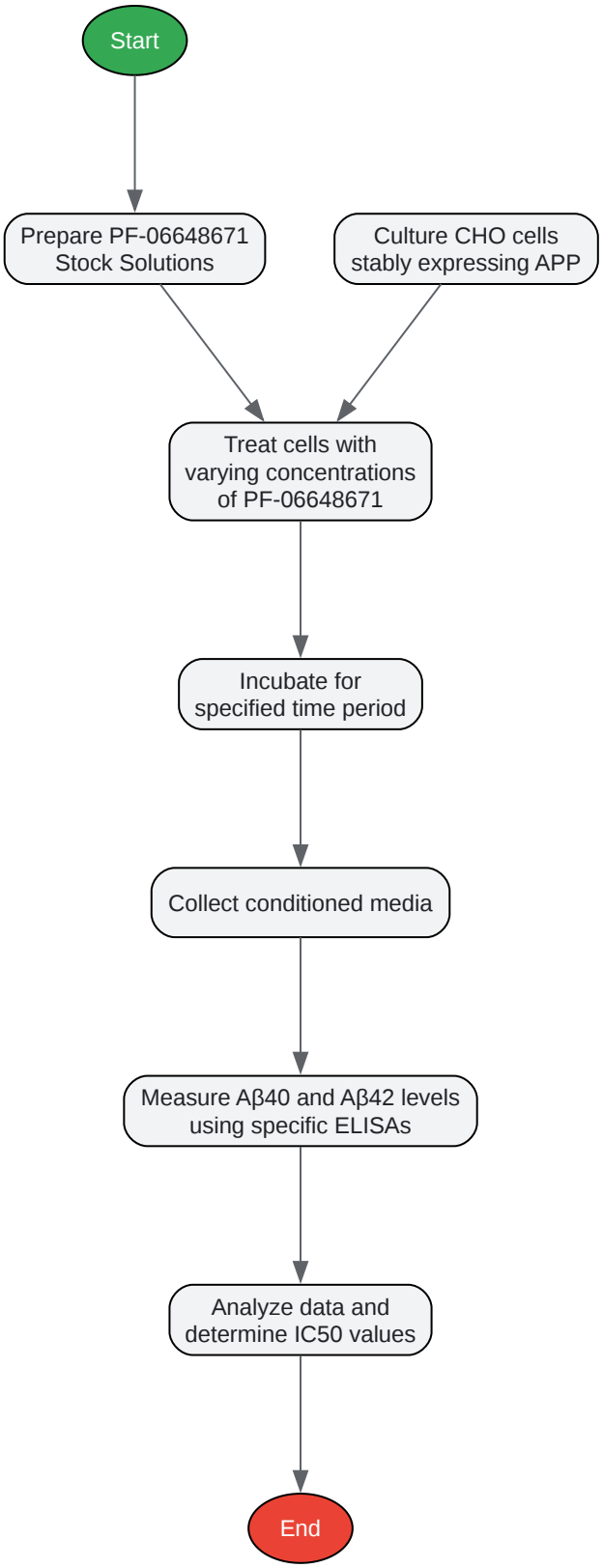

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Caption: Workflow for in vitro evaluation of **PF-06648671**.

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IV. Experimental Protocols

A. In Vitro: Cell-Based γ-Secretase Modulation Assay

This protocol is adapted from methodologies used in the preclinical evaluation of γ-secretase modulators.[4]

Objective: To determine the in vitro potency of **PF-06648671** in modulating the production of Aβ42 and Aβ40 in a cell-based assay.

Materials:

- Chinese Hamster Ovary (CHO) cell line stably expressing human APP
- Cell culture medium (e.g., DMEM/F12) supplemented with fetal bovine serum (FBS) and antibiotics
- **PF-06648671**
- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS)
- Aβ42 and Aβ40 ELISA kits
- 384-well cell culture plates
- Standard laboratory equipment (incubator, centrifuge, etc.)

Procedure:

- Cell Seeding:
  - Culture CHO-APP cells to ~80% confluency.
  - Trypsinize and resuspend cells in a fresh medium.
  - Seed cells into 384-well plates at a density that will result in a confluent monolayer on the day of the experiment.

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- Incubate overnight at 37°C in a humidified atmosphere with 5% CO_2.

- Compound Preparation:
  - Prepare a stock solution of **PF-06648671** in DMSO (e.g., 10 mM).
  - Perform serial dilutions of the stock solution in a cell culture medium to achieve the desired final concentrations for the dose-response curve.
- Cell Treatment:
  - Carefully remove the medium from the cell plates.
  - Add the prepared media containing different concentrations of **PF-06648671** to the respective wells. Include vehicle control (medium with DMSO) and untreated control wells.
  - Incubate the plates for a defined period (e.g., 24 hours) at 37°C and 5% CO_2.
- Sample Collection:
  - After incubation, collect the conditioned media from each well.
  - Centrifuge the media to pellet any cell debris and collect the supernatant.
- Aβ Measurement:
  - Quantify the levels of Aβ42 and Aβ40 in the conditioned media using specific ELISA kits according to the manufacturer's instructions.
- Data Analysis:
  - Calculate the percentage of inhibition of Aβ42 and Aβ40 production for each concentration of **PF-06648671** relative to the vehicle control.
  - Plot the percentage of inhibition against the logarithm of the compound concentration and fit the data to a four-parameter logistic equation to determine the IC_{50} value.

B. In Vivo: Pharmacodynamic Studies in Animals

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The following is a general protocol outline based on descriptions of in vivo studies with **PF-06648671**.[6] Specific details may need to be optimized based on the animal model and experimental goals.

Objective: To assess the in vivo efficacy of **PF-06648671** in modulating brain and/or cerebrospinal fluid (CSF) Aβ levels in an appropriate animal model (e.g., rats, mice).

Materials:

- Test animals (e.g., Sprague-Dawley rats)
- **PF-06648671**
- Vehicle for oral administration (e.g., a suspension in 0.5% methylcellulose)
- Anesthesia
- Surgical tools for CSF or brain tissue collection
- Aβ ELISA kits

Procedure:

- Animal Acclimation:
  - Acclimate animals to the housing conditions for at least one week before the experiment.
- Compound Administration:
  - Prepare a formulation of **PF-06648671** in the chosen vehicle at the desired concentrations.
  - Administer a single oral dose of **PF-06648671** or vehicle to the animals.
- Sample Collection (Time Course):
  - At various time points post-dose (e.g., 2, 4, 8, 24 hours), euthanize a subset of animals.
  - Collect CSF via cisterna magna puncture and/or harvest the brain.

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- Process the brain tissue to obtain soluble fractions for Aβ analysis.

- Aβ Measurement:
  - Measure the concentrations of Aβ42 and Aβ40 in the CSF and/or brain homogenates using specific ELISA kits.

- Data Analysis:
  - Calculate the percentage change in Aβ levels at each time point for the treated groups compared to the vehicle-treated group.
  - Analyze the time course of Aβ modulation to determine the onset and duration of the pharmacodynamic effect.

C. Human Studies: Phase I Clinical Trial Protocol Overview

The following is a generalized overview of the protocols used in the Phase I clinical trials of **PF-06648671** in healthy volunteers.[1][5][6] These studies were designed to assess the safety, tolerability, pharmacokinetics (PK), and pharmacodynamics (PD) of the compound.

Study Design:

- Randomized, double-blind, placebo-controlled, single- and multiple-ascending dose studies.
- Participants were healthy adult volunteers.

Key Assessments:

- Safety and Tolerability: Monitored through adverse event reporting, physical examinations, vital signs, electrocardiograms (ECGs), and clinical laboratory tests.
- Pharmacokinetics:
  - Serial blood samples were collected at predefined time points after single and multiple doses to determine the plasma concentrations of **PF-06648671**.

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- PK parameters such as Cmax, Tmax, AUC, and half-life were calculated.

- Pharmacodynamics:
  - CSF Sampling: In a subset of participants, CSF was collected via lumbar puncture at baseline and at various time points after dosing.
  - Aβ Biomarker Analysis: CSF samples were analyzed for concentrations of Aβ42, Aβ40, Aβ38, and Aβ37 using validated immunoassays.
  - Plasma Aβ: Plasma samples were also analyzed for Aβ levels.

Dosing Regimens:

- Single Ascending Dose (SAD): Participants received a single oral dose of **PF-06648671** or a placebo, with the dose escalated in subsequent cohorts.
- Multiple Ascending Dose (MAD): Participants received once-daily oral doses of **PF-06648671** or a placebo for a specified duration (e.g., 14 days), with the dose escalated in subsequent cohorts.

Data Analysis:

- Safety data were summarized descriptively.
- PK parameters were determined using non-compartmental analysis.
- The effects of **PF-06648671** on CSF and plasma Aβ levels were analyzed to assess the dose-response relationship and the time course of the pharmacodynamic effects.

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